

"2-Chloro-3-(difluoromethoxy)pyridine" material safety data sheet (MSDS)

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Compound of Interest

Compound Name:	2-Chloro-3-(difluoromethoxy)pyridine
Cat. No.:	B1456117

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An In-Depth Technical Guide to **2-Chloro-3-(difluoromethoxy)pyridine**: Properties, Applications, and Safety

Chemical Identity and Physicochemical Properties

2-Chloro-3-(difluoromethoxy)pyridine is a substituted pyridine derivative, a class of heterocyclic compounds of significant interest in medicinal chemistry and materials science.^[1] Its structure is characterized by a pyridine ring substituted with a chlorine atom at the 2-position and a difluoromethoxy group at the 3-position. This specific arrangement of functional groups imparts a unique reactivity profile, making it a valuable synthetic intermediate.^{[2][3]}

The introduction of fluorine-containing moieties, such as the difluoromethoxy group, is a well-established strategy in drug design to modulate key molecular properties.^[4] This group can alter lipophilicity, metabolic stability, and binding affinity to biological targets, making derivatives of this compound highly sought after in pharmaceutical research.^{[1][2][4]}

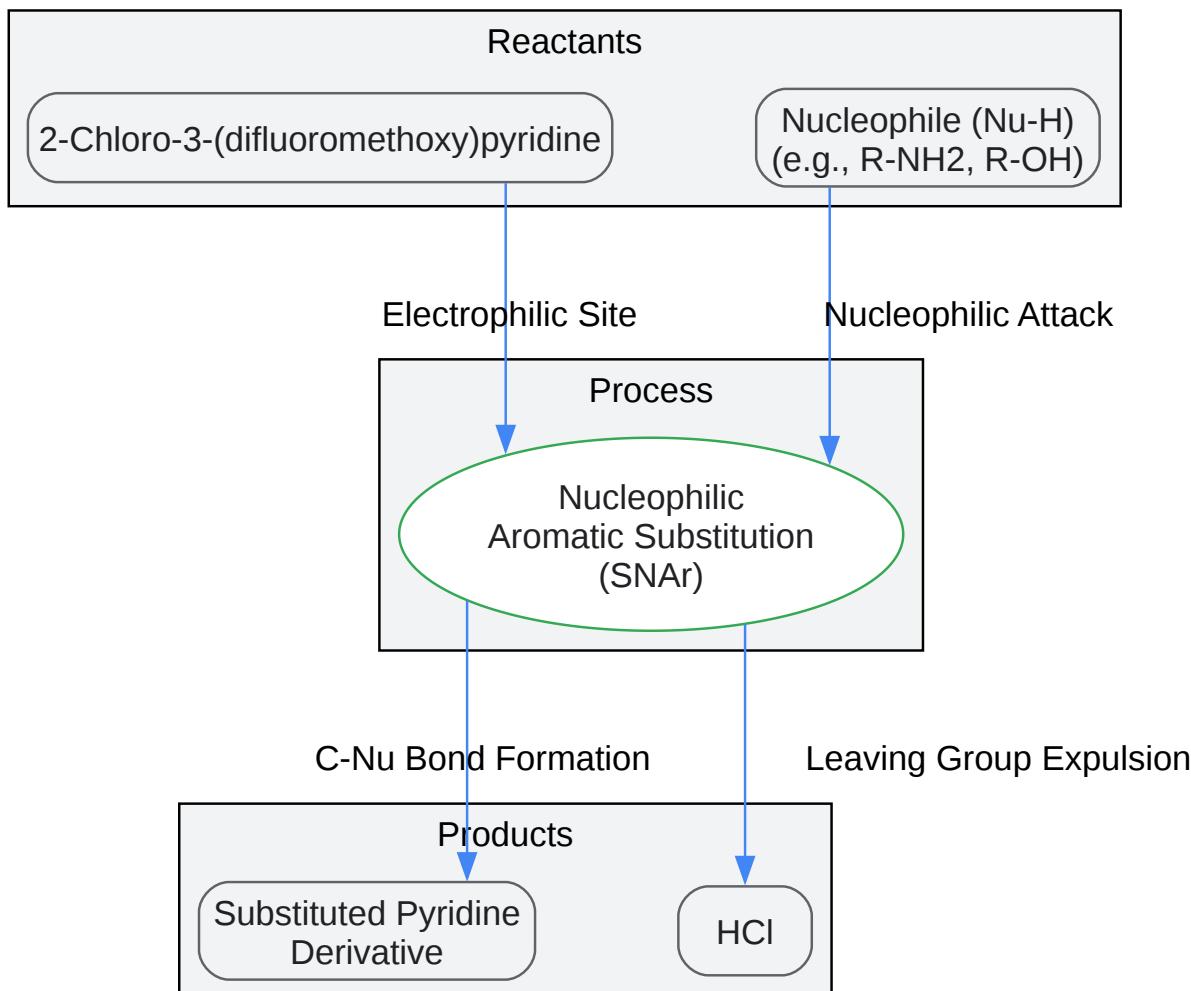
Table 1: Physicochemical and Identification Data

Property	Value	Source
IUPAC Name	2-chloro-3-(difluoromethoxy)pyridine	N/A
CAS Number	1206977-80-1	[5]
Molecular Formula	C ₆ H ₄ ClF ₂ NO	[6]
Molecular Weight	179.55 g/mol	[7]
SMILES	C1=CC(=C(N=C1)Cl)OC(F)F	[6]
InChIKey	HPJAGIYYNJKTOR-UHFFFAOYSA-N	[6]
Purity	Typically ≥97-99%	[5] [8]
Appearance	Data not available	N/A
XlogP (Predicted)	2.2	[6]
Storage Temperature	4-8°C	[8]

Strategic Importance in Synthetic Chemistry

The utility of **2-Chloro-3-(difluoromethoxy)pyridine** stems from the reactivity of its pyridine core, enhanced and directed by its substituents. The electron-withdrawing nature of the pyridine nitrogen, the chlorine atom, and the difluoromethoxy group makes the ring susceptible to nucleophilic aromatic substitution (SNAr). The chlorine atom at the 2-position is a competent leaving group, providing a reactive handle for introducing a wide variety of nucleophiles (e.g., amines, alcohols, thiols) to build more complex molecular architectures.[\[2\]](#)

This reactivity is fundamental to its application as a building block in discovery chemistry. By using this intermediate, medicinal chemists can efficiently generate libraries of novel compounds for biological screening. The difluoromethoxy group is particularly valued as a bioisostere for other functional groups, offering a way to fine-tune a drug candidate's pharmacokinetic and pharmacodynamic profile.[\[2\]](#)[\[4\]](#)



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Caption: Representative workflow for SNAr using the title compound.

Hazard Identification and GHS Classification

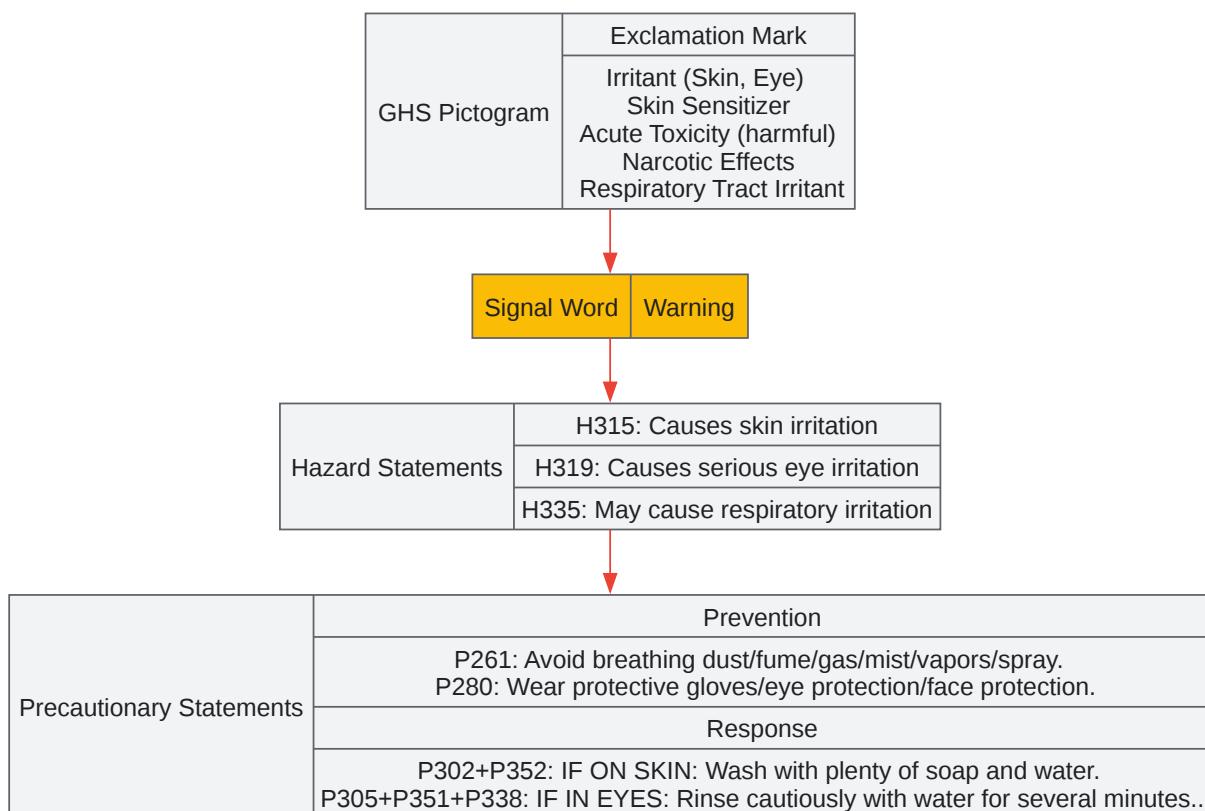
Based on available supplier safety data, **2-Chloro-3-(difluoromethoxy)pyridine** is classified as a hazardous substance.^[8] The primary hazards are associated with its irritant properties. Proper understanding and communication of these hazards are the first steps in ensuring laboratory safety.

GHS Hazard Statements:

- H315: Causes skin irritation.[8]
- H319: Causes serious eye irritation.[8]
- H335: May cause respiratory irritation.[8]

Signal Word: Warning[8]

The following diagram illustrates the logical flow from hazard identification to the necessary precautionary actions that laboratory personnel must take.



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Caption: GHS hazard communication workflow for the title compound.

Toxicological Profile

A comprehensive toxicological profile for **2-Chloro-3-(difluoromethoxy)pyridine** is not publicly available. Therefore, a conservative approach to risk assessment is warranted, drawing analogies from related halogenated and substituted pyridines.[9]

- Acute Toxicity: While specific LD50 values are unknown, related compounds are classified as harmful if swallowed or inhaled.[10] Direct exposure should be minimized.
- Skin Corrosion/Irritation: The compound is known to cause skin irritation. Prolonged contact may lead to inflammation and redness. Related pyridine compounds can be corrosive.
- Serious Eye Damage/Irritation: Causes serious eye irritation.[8] Direct contact with eyes can cause significant pain, redness, and potential damage if not addressed immediately.
- Respiratory Irritation: Vapors or dusts may cause irritation to the respiratory tract, leading to coughing and shortness of breath.[8]
- Chronic Exposure: Data on carcinogenicity, mutagenicity, or reproductive toxicity is not available.[11] In the absence of data, exposure should be kept as low as reasonably achievable.

Safe Handling, Storage, and Engineering Controls

A multi-layered approach to safety, combining engineering controls, administrative procedures, and personal protective equipment (PPE), is essential for handling this compound.

Engineering Controls:

- Chemical Fume Hood: All handling of solid or solutions of this compound must be conducted in a properly functioning and certified laboratory chemical fume hood to prevent inhalation of vapors or dusts.[12][13]

- Emergency Equipment: An emergency eyewash station and safety shower must be readily accessible and within a 10-second travel distance from the work area.[12][13]

Administrative Controls:

- Designated Area: Establish a designated area within the laboratory for handling this chemical.
- Training: All personnel must be trained on the specific hazards and safe handling procedures for this compound before commencing work.

Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles and a face shield when there is a risk of splashing.[10][13]
- Hand Protection: Wear chemically resistant gloves (e.g., butyl rubber or nitrile, check manufacturer's compatibility data) at all times.[12] Discard and replace gloves immediately if they become contaminated.
- Skin and Body Protection: A fully buttoned lab coat must be worn.[12] For larger quantities, consider additional protective clothing.

Storage Conditions:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[12][14]
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[12][13]
- Store away from sources of heat, sparks, and open flames.[12]

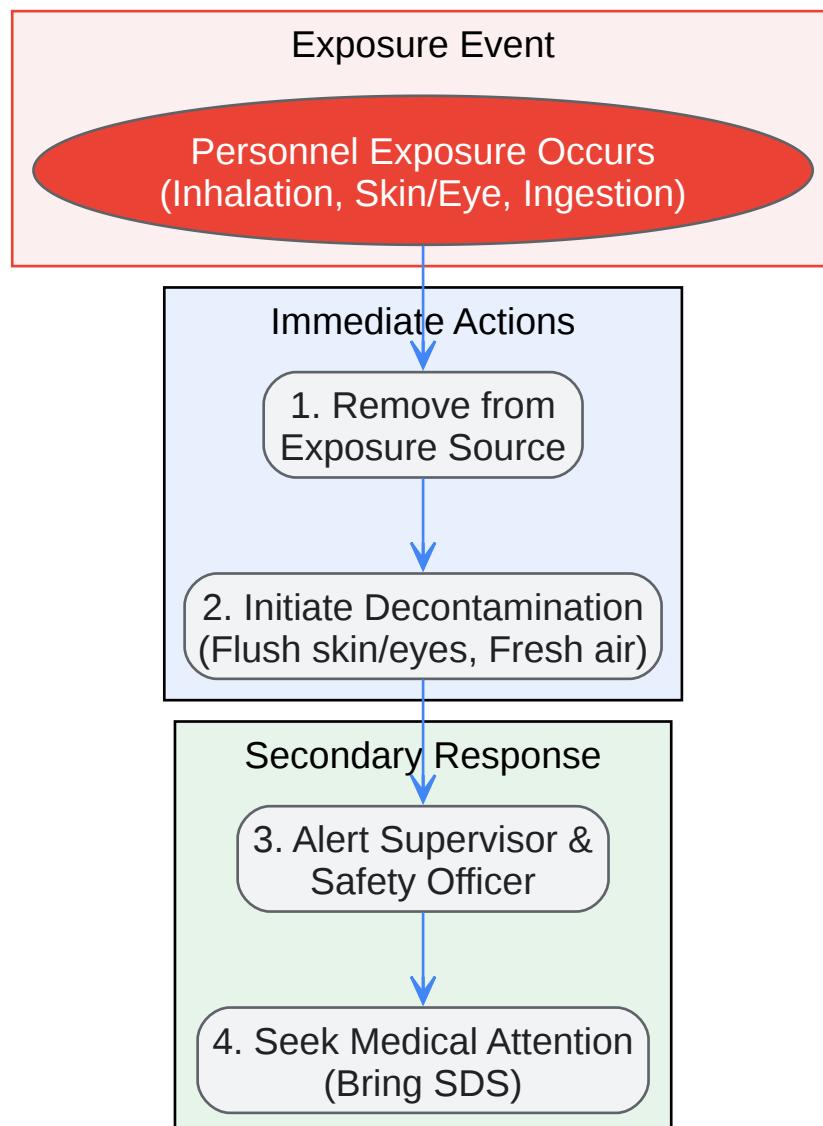
First Aid and Emergency Procedures

Immediate and appropriate first aid is critical in the event of an exposure.

- Inhalation: If inhaled, immediately remove the person to fresh air and keep them at rest in a position comfortable for breathing.[10][14] If the person feels unwell or breathing is difficult,

seek immediate medical attention.[13]

- Skin Contact: Take off contaminated clothing immediately.[14] Wash the affected skin area with plenty of soap and water for at least 15 minutes.[10] If skin irritation occurs, get medical advice.[14]
- Eye Contact: Immediately rinse cautiously with water for several minutes.[14] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[10] If eye irritation persists, seek immediate medical attention.[14]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[15] Never give anything by mouth to an unconscious person. Call a poison center or doctor immediately.[7]



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